

# Application Note: High-Yield Nitration of 2-Hydroxy-6-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Hydroxy-6-methyl-3-nitropyridine

Cat. No.: B185662

[Get Quote](#)

## Abstract

This application note details a robust and reproducible experimental procedure for the nitration of 2-hydroxy-6-methylpyridine, a key reaction in the synthesis of various pharmaceutical and agrochemical intermediates.[1] The protocol employs a mixture of concentrated sulfuric acid and fuming nitric acid to efficiently install a nitro group onto the pyridine ring, yielding primarily **2-hydroxy-6-methyl-3-nitropyridine**. This method is characterized by its operational simplicity and high yield, making it suitable for both academic research and process development settings.

## Introduction

**2-Hydroxy-6-methyl-3-nitropyridine** is a valuable building block in organic synthesis. The introduction of the nitro group activates the pyridine ring for further functionalization, such as nucleophilic aromatic substitution, and can be a precursor to an amino group through reduction.[2] The procedure outlined below provides a standardized method to obtain this compound with consistent results. The reaction proceeds by electrophilic aromatic substitution, where the nitronium ion ( $\text{NO}_2^+$ ), generated in situ from nitric acid and sulfuric acid, attacks the electron-rich pyridine ring.

## Experimental Protocol

Materials:

- 2-hydroxy-6-methylpyridine
- Concentrated sulfuric acid (98%)
- Fuming nitric acid
- Ice
- Deionized water
- Standard laboratory glassware (round-bottom flask, dropping funnel, beaker, etc.)
- Magnetic stirrer and stir bar
- Ice bath

Procedure:

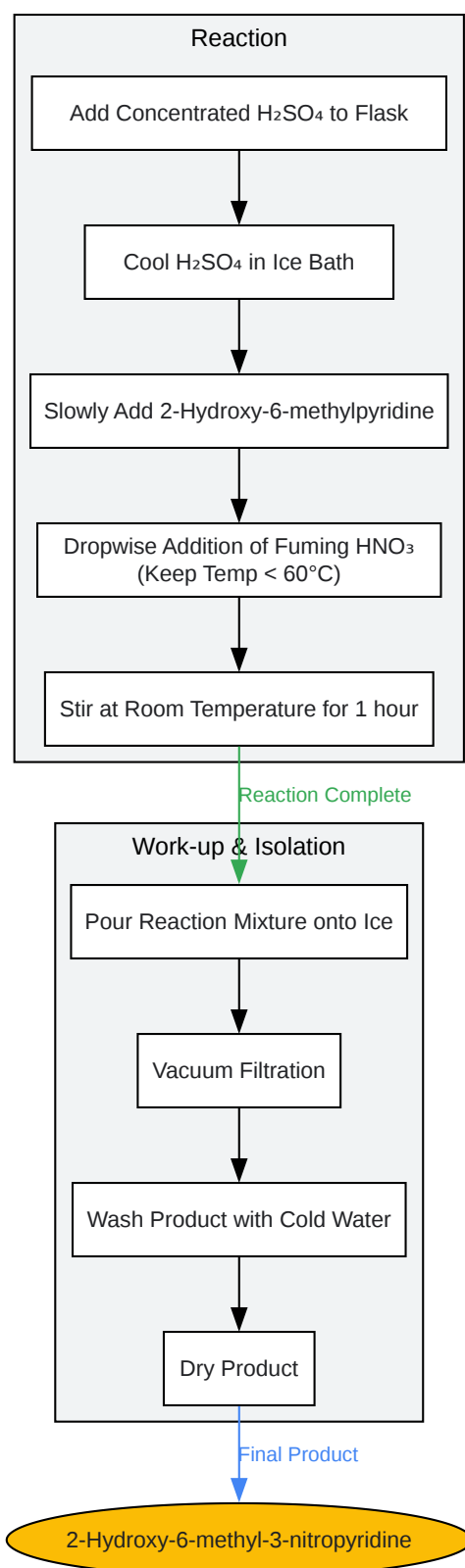
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, carefully add 300 mL of concentrated sulfuric acid.
- **Substrate Addition:** Cool the sulfuric acid in an ice bath. Slowly add 152 g (1.4 mol) of 2-hydroxy-6-methylpyridine to the cooled sulfuric acid while stirring.<sup>[3]</sup> Maintain the temperature of the mixture below 10 °C during the addition.
- **Nitrating Agent Addition:** Once the 2-hydroxy-6-methylpyridine is fully dissolved, begin the dropwise addition of 92 mL (1.47 mol) of fuming nitric acid through the dropping funnel.<sup>[3]</sup> It is critical to control the rate of addition to maintain the internal temperature of the reaction mixture below 60 °C.<sup>[3]</sup>
- **Reaction:** After the addition of nitric acid is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1 hour.<sup>[3]</sup>
- **Quenching:** Prepare a large beaker with a significant amount of crushed ice (approximately 1000 g). Slowly and carefully pour the reaction mixture onto the ice with vigorous stirring to dissipate the heat of dilution.

- **Product Isolation:** The product will precipitate out of the acidic solution as a solid. Isolate the solid product by vacuum filtration.
- **Washing:** Wash the filtered product cake thoroughly with cold deionized water until the washings are neutral to pH paper.
- **Drying:** Dry the product in a vacuum oven or desiccator to a constant weight.

## Data Summary

Parameter	Value	Reference
2-hydroxy-6-methylpyridine	152 g (1.4 mol)	[3]
Concentrated Sulfuric Acid	300 mL	[3]
Fuming Nitric Acid	92 mL (1.47 mol)	[3]
Reaction Temperature	< 60 °C	[3]
Reaction Time	1 hour	[3]

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the nitration of 2-hydroxy-6-methylpyridine.

## Safety Precautions

- Concentrated sulfuric acid and fuming nitric acid are extremely corrosive and strong oxidizing agents. Handle with extreme care in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.
- The addition of reagents is exothermic. Proper temperature control is crucial to prevent runaway reactions.
- Quenching the reaction mixture with ice is highly exothermic. Perform this step slowly and with caution.

## Conclusion

The described protocol provides an effective and scalable method for the nitration of 2-hydroxy-6-methylpyridine. The procedure is straightforward and utilizes common laboratory reagents and equipment. The resulting **2-hydroxy-6-methyl-3-nitropyridine** is a versatile intermediate for further chemical transformations.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Synthesis of 2-Methyl-3-nitropyridines, 2-Styryl-3-nitropyridines and Their Reactions with S-Nucleophiles [mdpi.com]
- 3. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Application Note: High-Yield Nitration of 2-Hydroxy-6-methylpyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b185662#nitration-of-2-hydroxy-6-methylpyridine-experimental-procedure]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)